

IUPAC name for 3-Chloro-5-methoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzonitrile

Cat. No.: B1358151

[Get Quote](#)

An In-Depth Technical Guide to **3-Chloro-5-methoxybenzonitrile**

IUPAC Name: 3-Chloro-5-methoxybenzonitrile

This guide provides a comprehensive overview of **3-Chloro-5-methoxybenzonitrile**, a key intermediate in organic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **3-Chloro-5-methoxybenzonitrile** are summarized below. These properties are crucial for its application in chemical synthesis and for ensuring safe handling.

Chemical Identifiers

Identifier	Value
IUPAC Name	3-chloro-5-methoxybenzonitrile[1]
CAS Number	473923-96-5[1][2]
PubChem CID	21949921[1]
Molecular Formula	C ₈ H ₆ ClNO[1]
SMILES	<chem>COC1=CC(=CC(=C1)C#N)Cl</chem> [1]
InChI	InChI=1S/C8H6ClNO/c1-11-8-3-6(5-10)2-7(9)4-8/h2-4H,1H3[1]
InChIKey	BCJBKZKDIVECQW-UHFFFAOYSA-N[1]

Physicochemical Properties

Property	Value
Molecular Weight	167.59 g/mol [1]
Appearance	White solid[2]
Storage Temperature	2-8°C[2]
XLogP3	2.9[1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	2[1]
Rotatable Bond Count	1[1]
Exact Mass	167.0137915 Da[1]
Monoisotopic Mass	167.0137915 Da[1]

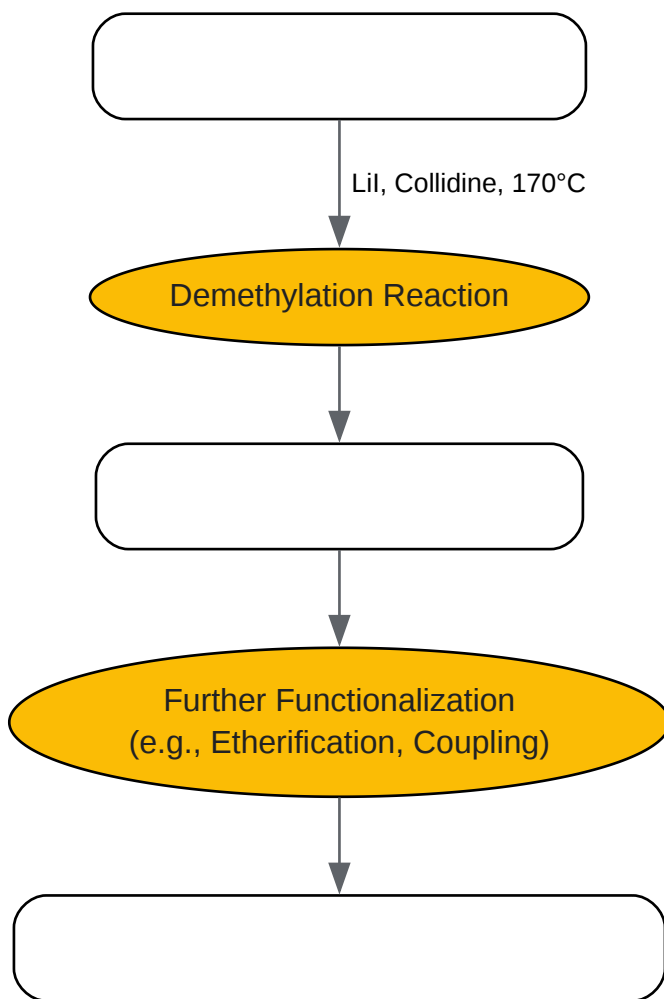
Synthesis and Reactivity

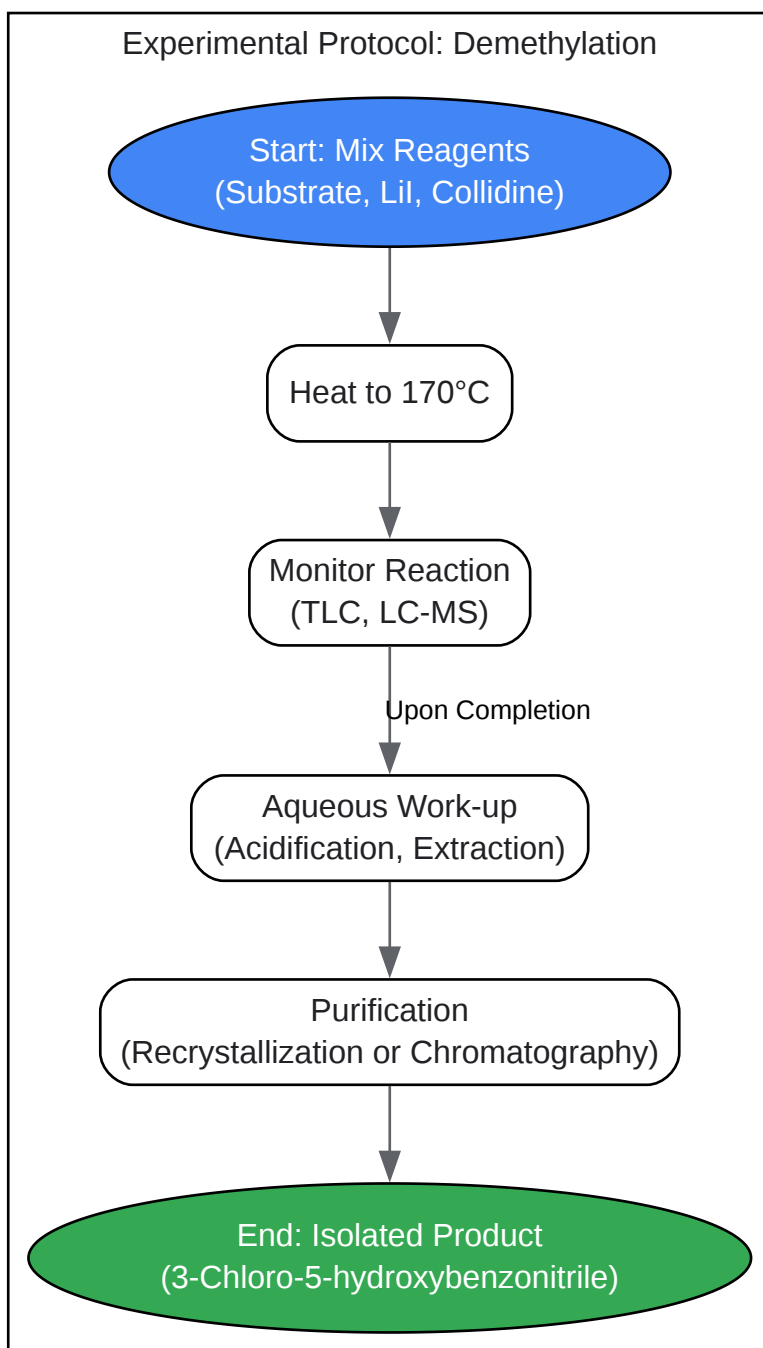
3-Chloro-5-methoxybenzonitrile is a versatile synthetic intermediate. Its reactivity is primarily centered around the nitrile group, the aromatic ring, and the methoxy group.

Synthetic Utility

A significant application of **3-Chloro-5-methoxybenzonitrile** is its role as a precursor in the synthesis of more complex molecules. For instance, it is a starting material for producing 3-Chloro-5-hydroxybenzonitrile, a compound with demonstrated utility in medicinal chemistry, particularly as a building block for non-nucleoside HIV reverse transcriptase inhibitors.[3] The conversion involves the cleavage of the aryl methyl ether.[3]

Synthetic Workflow: From Intermediate to Bioactive Precursor





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-5-methoxybenzonitrile | C₈H₆ClNO | CID 21949921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-chloro-5-methoxybenzonitrile | 473923-96-5 [m.chemicalbook.com]
- 3. 3-Chloro-5-hydroxybenzonitrile | 473923-97-6 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [IUPAC name for 3-Chloro-5-methoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1358151#iupac-name-for-3-chloro-5-methoxybenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com